

An In-depth Technical Guide to 4,4'-Dihydroxyazobenzene

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Compound of Interest

Compound Name: **4,4'-Dihydroxyazobenzene**

Cat. No.: **B1221594**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on **4,4'-dihydroxyazobenzene** (DHAB), a photoresponsive organic compound with significant potential in materials science and pharmacology. Its applications range from the synthesis of azo dyes and smart coatings to its emerging role as an antimicrobial and antifungal agent.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Core Molecular Data

4,4'-Dihydroxyazobenzene is an aromatic compound characterized by two phenol rings linked by a central azo (-N=N-) group.[\[1\]](#) This structure allows for photoisomerization between its trans and cis forms upon exposure to light, a property central to many of its applications.[\[1\]](#)

The fundamental quantitative data for this molecule are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₂	[1] [4] [5]
Molecular Weight	214.22 g/mol	[1] [4] [5]
IUPAC Name	4-[(4-hydroxyphenyl)diazeny]phenol	[1] [4]
CAS Number	2050-16-0	[1] [4] [5]
Melting Point	215 °C (with decomposition)	[1]
Appearance	Amber to Brown to Dark green powder/crystal	[5]

Experimental Protocols

The synthesis of **4,4'-dihydroxyazobenzene** is typically achieved through a diazotization reaction followed by an azo coupling. The following protocol provides a reliable method for its preparation in a laboratory setting.

Synthesis of 4,4'-Dihydroxyazobenzene via Azo Coupling

This protocol is adapted from a standard procedure involving the diazotization of p-aminophenol and subsequent coupling with phenol.[\[6\]](#)

Materials:

- p-Aminophenol (91.64 mmol, 10.0 g)
- 1 M Hydrochloric Acid (HCl) solution (200 mL)
- Sodium Nitrite (NaNO₂) (109.8 mmol, 9.34 g)
- Deionized Water (150 mL)
- Methanol (CH₃OH), pre-cooled (200 mL)

- Phenol (91.64 mmol, 8.62 g)
- 3 M Sodium Hydroxide (NaOH) solution (65 mL)
- Concentrated HCl
- Ethanol/Water for recrystallization

Procedure:

- **Diazotization:**
 - Dissolve 10.0 g of p-aminophenol in 200 mL of 1 M HCl solution.
 - Cool the solution to 0°C using an ice bath.
 - Separately, dissolve 9.34 g of NaNO₂ in 150 mL of water.
 - Slowly add the NaNO₂ solution to the chilled p-aminophenol solution to form the diazonium salt.
 - Add 200 mL of pre-cooled methanol to the diazotized solution and stir the mixture for 1 hour.^[6]
- **Azo Coupling:**
 - Prepare a coupling solution by dissolving 8.62 g of phenol in 65 mL of 3 M aqueous NaOH.
 - Add the phenol solution drop-wise to the diazonium salt mixture.
 - Stir the reaction mixture at room temperature for 2 hours.^[6]
- **Isolation and Purification:**
 - Remove the methanol from the mixture by evaporation.
 - Adjust the pH of the remaining solution to <5 by adding concentrated HCl, which will cause a precipitate to form.

- Collect the resulting precipitate by filtration.
- Wash the collected solid with water.
- Recrystallize the crude product from an ethanol/water mixture to yield pure **4,4'-dihydroxyazobenzene**. A typical yield for this process is around 78%.[\[6\]](#)

Biological Activity and Mechanism of Action

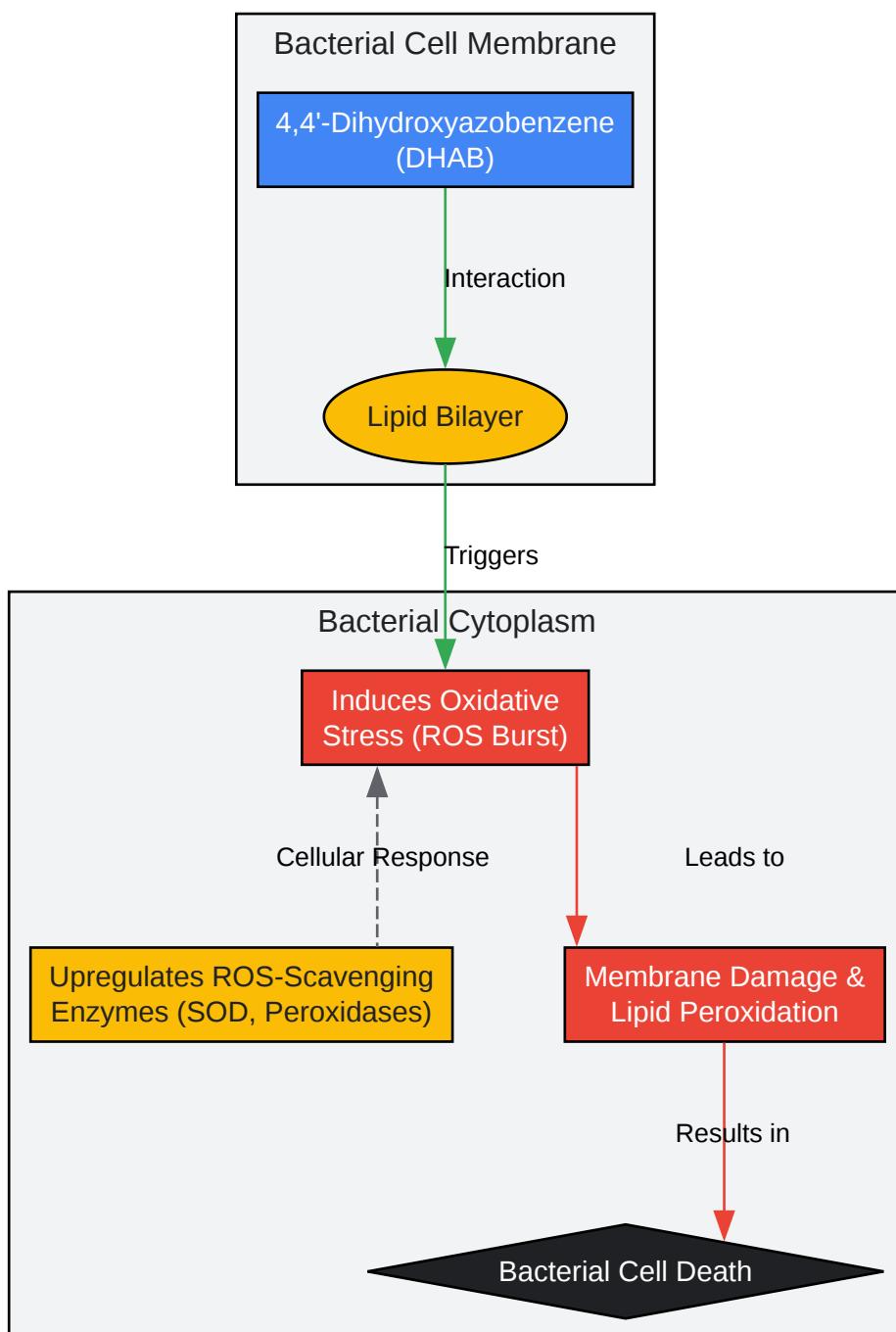
Recent studies have highlighted the biological activities of **4,4'-dihydroxyazobenzene**, particularly its antimicrobial and antioxidant properties.[\[1\]](#)

Antimicrobial Effects

DHAB has demonstrated notable in vitro antimicrobial activity against clinically relevant pathogens, including *Staphylococcus aureus* and *Staphylococcus pseudintermedius*.[\[2\]](#) The mechanism of its bactericidal action involves the induction of oxidative stress.

- Membrane Damage: DHAB appears to cause damage to the bacterial cell membrane. This is evidenced by an increase in thiobarbituric acid reactive substances (TBARS), which indicates lipid peroxidation.[\[2\]](#)
- ROS Scavenging Induction: The compound induces an oxidative burst within the bacteria. In response, the bacteria show differential induction of ROS-scavenging enzymes like peroxidases and superoxide dismutase.[\[2\]](#)
- Biofilm Inhibition: DHAB has also been shown to inhibit the formation of biofilms by these bacteria, a crucial factor in persistent infections.[\[2\]](#)

The antimicrobial properties are believed to be related to the reduction of the azo bond by microbial enzymes called azoreductases, which can produce toxic aromatic amines.[\[2\]](#)

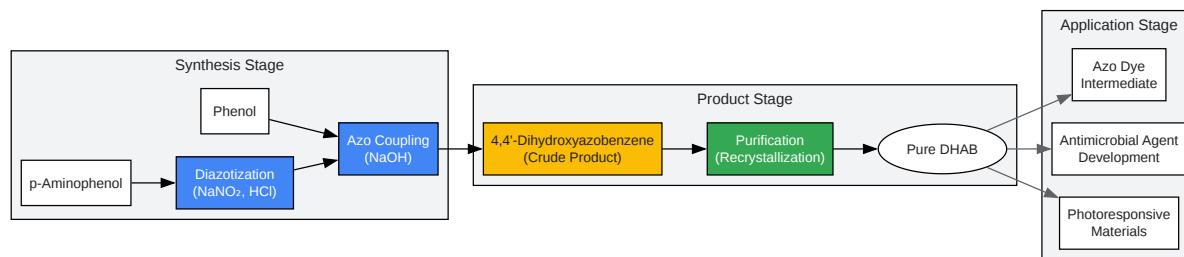


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Caption: Proposed mechanism of antimicrobial action for **4,4'-dihydroxyazobenzene**.

Logical Workflow and Relationships

The synthesis and application of DHAB follow a logical progression from chemical synthesis to functional implementation. The workflow below illustrates the key stages, from precursor materials to final applications in research and development.



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Caption: Workflow from synthesis precursors to applications of **4,4'-dihydroxyazobenzene**.

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